

BRL44385 Off-Target Effects: A Technical Support Resource

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Compound of Interest

Compound Name: BRL44385

Cat. No.: B1168696

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **BRL44385**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may arise during experimentation, ensuring data integrity and accurate interpretation of results.

Understanding the Off-Target Profile of BRL44385

BRL44385 is widely recognized as a selective α 2A-adrenoceptor antagonist. However, like many pharmacological tools, it is not entirely specific and can interact with other receptors and enzymes. A thorough understanding of these off-target activities is crucial for designing well-controlled experiments and avoiding misinterpretation of data. This guide focuses on the known and potential off-target interactions of **BRL44385**, with a particular emphasis on adrenoceptors, imidazoline receptors, serotonin receptors, and monoamine oxidase enzymes.

Quantitative Data: Binding Affinities of BRL44385 Analog

The following tables summarize the binding affinities of BRL44408, a close structural analog of **BRL44385**, for various human adrenoceptor subtypes. This data is derived from radioligand binding assays and provides a quantitative insight into the compound's selectivity profile.

Table 1: Binding Affinities (KD) of BRL44408 at Human α -Adrenoceptor Subtypes

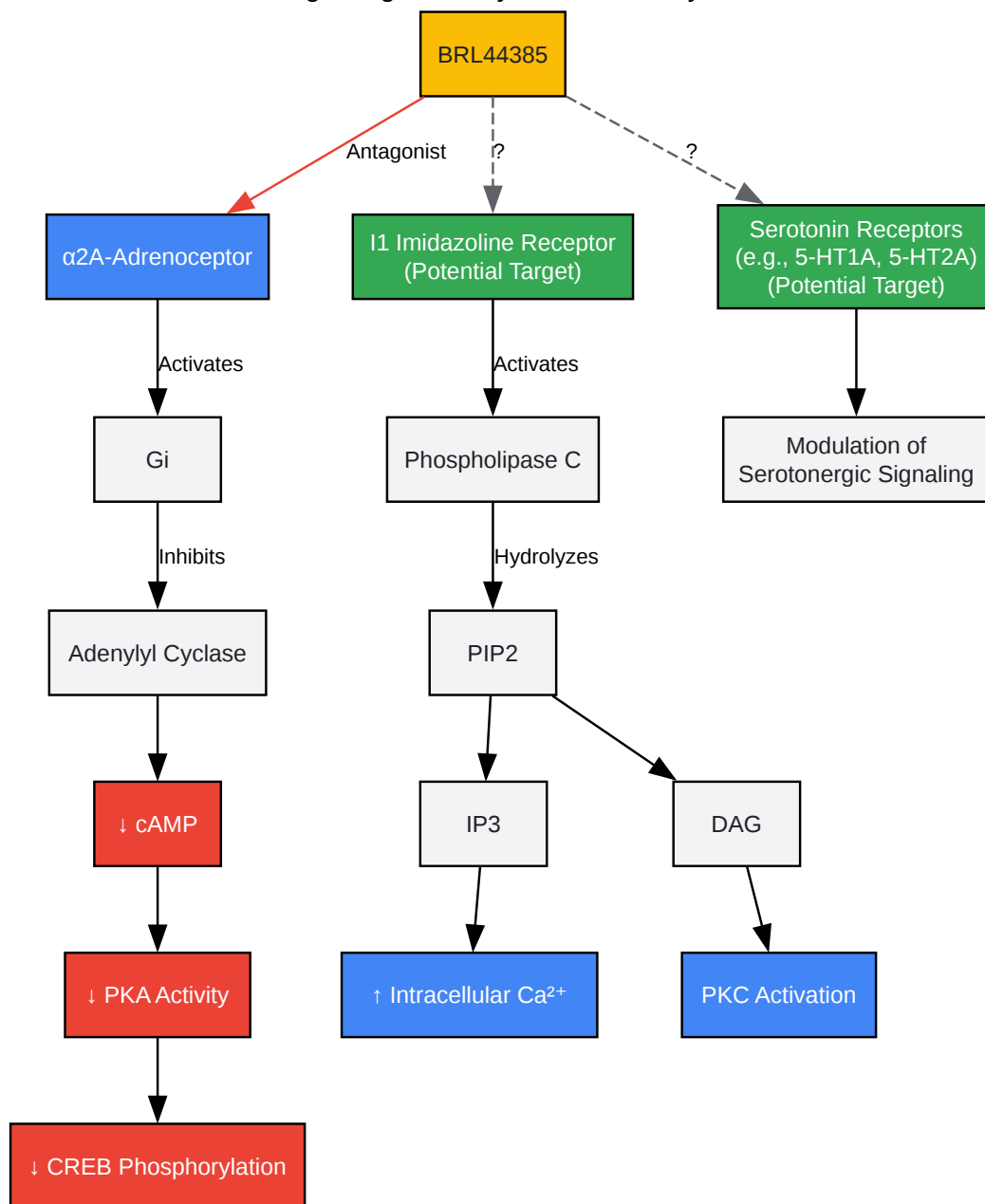
Receptor Subtype	Log KD	KD (nM)	Selectivity Ratio (α2A vs. others)
α2A	-8.77	1.7	-
α2B	-6.99	102.3	60.2x
α2C	-7.86	13.8	8.1x
α1A	-7.09	81.3	47.8x
α1B	-6.34	457.1	268.9x
α1D	-6.54	288.4	169.6x

Data sourced from Proudman et al., 2022.

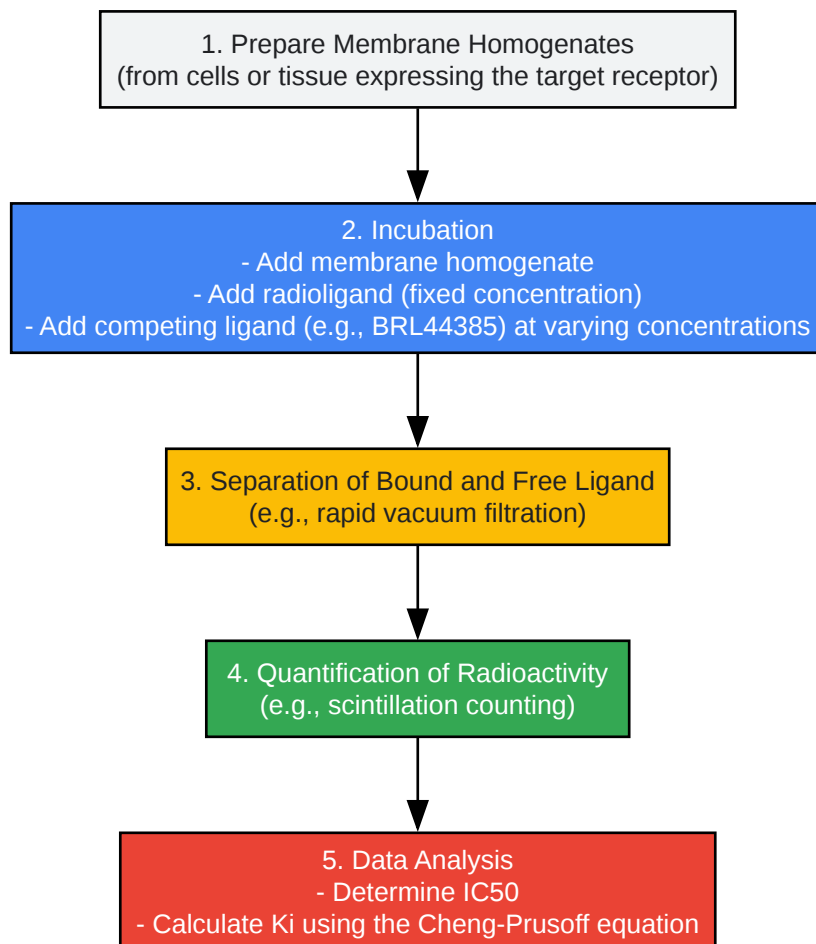
Potential Off-Target Signaling Pathways

The interaction of **BRL44385** with its primary and off-target receptors can modulate various intracellular signaling cascades. Understanding these pathways is key to predicting the compound's cellular effects.

Potential Signaling Pathways Modulated by BRL44385



Radioligand Binding Assay Workflow



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